

Proper Disposal of 5-Iodopentan-2-one: A Safety and Operational Guide

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Compound of Interest

Compound Name: 5-Iodopentan-2-one

Cat. No.: B3051912

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For Immediate Use by Laboratory Professionals

This document provides essential safety protocols and detailed procedural guidance for the proper disposal of **5-Iodopentan-2-one**, ensuring the safety of laboratory personnel and compliance with environmental regulations. The following information is intended for researchers, scientists, and drug development professionals.

I. Safety and Hazard Information

5-Iodopentan-2-one is a combustible liquid that is harmful if swallowed, causes skin and eye irritation, and may cause respiratory irritation.^[1] Adherence to strict safety protocols is mandatory when handling this chemical.

Table 1: Chemical and Physical Properties of **5-Iodopentan-2-one**

Property	Value
Molecular Formula	C ₅ H ₉ IO
Molecular Weight	212.03 g/mol ^[1]
Appearance	Not specified (assumed liquid)
CAS Number	3695-29-2 ^[1]

Table 2: GHS Hazard Classifications for **5-Iodopentan-2-one**

Hazard Class	Category
Flammable liquids	4
Acute toxicity, oral	4
Skin corrosion/irritation	2
Serious eye damage/eye irritation	2
Specific target organ toxicity, single exposure; Respiratory tract irritation	3

Source: PubChem[1]

II. Personal Protective Equipment (PPE)

When handling **5-Iodopentane-2-one**, all personnel must wear the following personal protective equipment to minimize exposure and ensure safety:

- Eye Protection: Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[2]
- Hand Protection: Chemical impermeable gloves.[2]
- Skin and Body Protection: Wear suitable protective clothing to prevent skin contact.[2]
- Respiratory Protection: In case of insufficient ventilation, wear a self-contained breathing apparatus.

III. Step-by-Step Disposal Procedure

The primary method for the disposal of **5-Iodopentane-2-one** is through a licensed chemical waste disposal service. Do not discharge into sewer systems or contaminate water, foodstuffs, feed, or seed.[2]

Experimental Protocol for Waste Collection and Temporary Storage:

- Segregation: Keep **5-Iodopentan-2-one** waste separate from other chemical waste streams to avoid incompatible reactions.
- Labeling: Clearly label the waste container with "Hazardous Waste," "**5-Iodopentan-2-one**," and the associated hazard symbols (flammable, irritant, harmful).
- Containment: Use a designated, leak-proof, and tightly sealed container for collection.^[2]
- Storage: Store the waste container in a cool, dry, and well-ventilated area, away from sources of ignition and incompatible materials.^[2]
- Logistics: Arrange for collection by a licensed chemical waste disposal company. Ensure all local, regional, and national regulations are followed.

Diagram 1: Logical Workflow for the Disposal of **5-Iodopentan-2-one**

Caption: Decision-making workflow for the safe disposal of **5-Iodopentan-2-one**.

IV. Emergency Procedures

In the event of accidental exposure or spillage, follow these procedures immediately:

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration and seek immediate medical attention.^[2]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor.^[2]
- Eye Contact: Rinse with pure water for at least 15 minutes and consult a doctor.^[2]
- Ingestion: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.^[2]
- Spills: Evacuate personnel to a safe area. Ensure adequate ventilation and remove all sources of ignition.^[2] Prevent further leakage if safe to do so. Do not let the chemical enter drains.^[2] Collect the spillage using non-sparking tools and place it in a suitable, closed container for disposal.^{[2][3]}

Diagram 2: Emergency Response Protocol

Caption: Immediate first aid measures for exposure to **5-Iodopentan-2-one**.

By adhering to these guidelines, laboratory professionals can ensure the safe handling and disposal of **5-Iodopentan-2-one**, minimizing risks to personnel and the environment. Always consult your institution's specific safety protocols and the most recent Safety Data Sheet (SDS) before handling any chemical.

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